

UNC2250 pharmacokinetics half-life

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Compound Focus: UNC2250

Cat. No.: S547974

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Application Notes: UNC2250

1. Mechanism of Action and Selectivity UNC2250 is a potent and selective small-molecule inhibitor of the Mer receptor tyrosine kinase (MerTK). It functions by competitively binding to the ATP-binding site of MerTK, thereby inhibiting its autophosphorylation and subsequent activation of downstream pro-survival signaling pathways [1] [2] [3]. This action reduces cell proliferation, invasion, and induces apoptosis in MerTK-expressing cancer cells.

2. Key Pharmacological Profile The table below summarizes the core biochemical and reported in vivo characteristics of UNC2250:

Parameter	Value / Description	Context
IC50 (MerTK)	1.7 nM	In vitro kinase assay [1] [3]
Selectivity	~160-fold over Axl; ~60-fold over Tyro3	IC50 for Axl: 270 nM; Tyro3: 100 nM [1] [3]
In Vivo Profile	"Moderate" half-life, clearance, and volume of distribution; reasonable oral bioavailability; good solubility [1] [3]	Noted as suitable for in vivo studies, though specific numerical PK values are not provided.

3. Key Findings from Preclinical Studies

- **Anti-tumor Efficacy:** **UNC2250** demonstrates robust anti-tumor activity in xenograft models derived from mantle cell lymphoma (MCL) and acute leukemia, significantly delaying tumor progression [2] [4].
- **Chemosensitization:** Treatment with **UNC2250** sensitizes cancer cells to conventional chemotherapeutic agents like vincristine and doxorubicin, both in vitro and in vivo [2].
- **Immunomodulation:** Recent studies show that combining **UNC2250** with an X-ray-induced cancer vaccine can block MerTK-mediated efferocytosis by macrophages, alleviating immunosuppression and promoting robust anti-tumor immunity [5].

Experimental Protocols

Protocol 1: In Vitro Kinase Inhibition Assay (Microfluidic Capillary Electrophoresis)

Objective: To determine the half-maximal inhibitory concentration (IC₅₀) of **UNC2250** against MerTK.

Materials:

- **UNC2250** (e.g., Selleckchem, Cat. No. provided on vendor site) [1]
- Recombinant MerTK kinase
- ATP at Km concentration for MerTK
- Fluorescently-labeled substrate peptide
- Assay buffer: 50 mM HEPES (pH 7.4), 10 mM MgCl₂, 1.0 mM DTT, 0.01% Triton X-100, 0.1% BSA [1] [3]
- 384-well polypropylene microplates
- LabChip EZ Reader with a 12-sipper chip

Methodology:

- **Reaction Setup:** In a final volume of 50 μ L assay buffer, prepare reactions containing 1.0 μ M fluorescent substrate, ATP, and a serial dilution of **UNC2250** (e.g., from 10 μ M to 0.1 nM).
- **Initiation and Incubation:** Start the kinase reaction by adding the enzyme. Incubate the reaction mixture for 180 minutes.
- **Termination:** Stop the reaction by adding 20 μ L of 70 mM EDTA.
- **Separation and Analysis:** Transfer the mixture to the LabChip system. Phosphorylated and unphosphorylated substrate peptides are separated via microfluidic capillary electrophoresis.
- **Data Analysis:** Analyze the data using the instrument's software (e.g., EZ Reader software). The IC₅₀ value is calculated by fitting the inhibition data to a non-linear regression model [1] [3].

Protocol 2: In Vitro Cell-Based Efficacy and Apoptosis Assay

Objective: To assess the functional effects of **UNC2250** on MerTK phosphorylation, cell viability, and induction of apoptosis in cancer cell lines.

Materials:

- MerTK-expressing cell lines (e.g., 697 B-ALL, Z-138 MCL) [4] [2]
- Cell culture medium (e.g., RPMI 1640 with 10% FBS)
- **UNC2250**, dissolved in DMSO
- DMSO (vehicle control)
- Phospho-specific antibodies (e.g., anti-pMERTK, pSTAT6, pAKT, pERK1/2) [4] [2]
- YO-PRO-1 iodide and propidium iodide (PI) dyes
- Flow cytometer

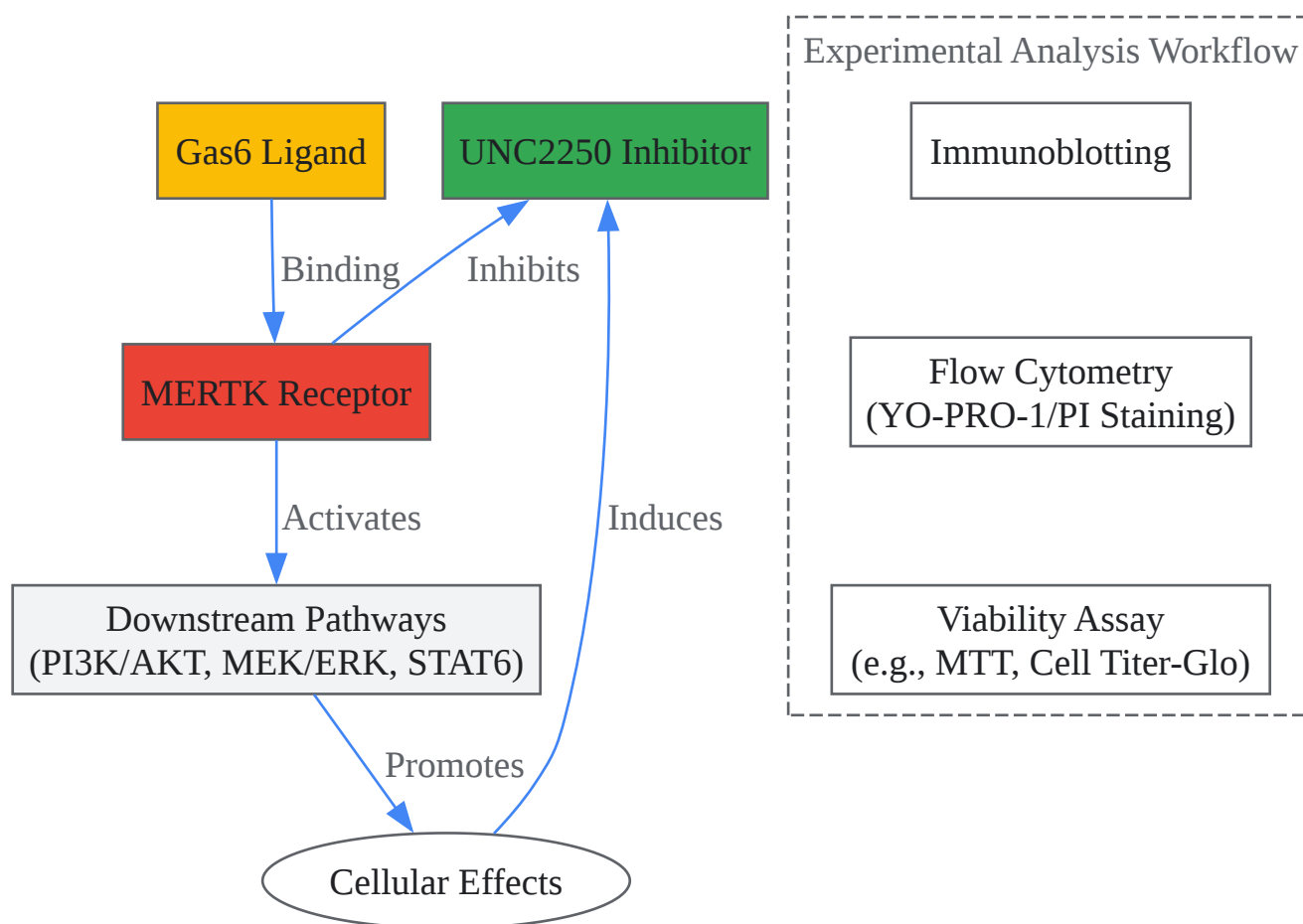
Methodology: A. Signaling Inhibition (Immunoblot):

- **Cell Treatment:** Culture leukemia cells (3×10^6 /mL) and treat with **UNC2250** (e.g., 300 nM) or DMSO vehicle for 1 hour [4].
- **Cell Lysis and Analysis:** Prepare cell lysates. Resolve proteins by SDS-PAGE and transfer to a membrane. Probe with phospho-specific and total protein antibodies to detect inhibition of MerTK and its downstream signaling pathways [4] [2].

B. Apoptosis Assay (Flow Cytometry):

- **Cell Treatment:** Plate cells (3×10^5 /mL) and treat with **UNC2250** or vehicle for 24-48 hours [4] [2].
- **Staining and Detection:** Harvest cells and stain with YO-PRO-1 and PI.
- **Analysis:** Analyze by flow cytometry. Early apoptotic cells are YO-PRO-1 positive and PI negative; late apoptotic/dead cells are positive for both dyes [4] [2].

The following diagram illustrates the signaling pathway targeted by **UNC2250** and the experimental workflow for cell-based analysis:



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Conclusion

UNC2250 is a well-characterized and potent tool compound for pre-clinical research targeting MerTK. The protocols outlined here are standard for validating its biochemical and cellular activity. For definitive pharmacokinetic studies (e.g., determining exact half-life, clearance, C_{max}, and AUC in specific animal models), you would need to conduct in vivo PK studies following established guidelines, using analytical methods like LC-MS/MS to quantify compound levels in plasma over time.

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To cite this document: Smolecule. [UNC2250 pharmacokinetics half-life]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b547974#unc2250-pharmacokinetics-half-life>]

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